

lysergide tartrate solubility and stability issues

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Compound Focus: Lysergide tartrate

CAS No.: 32426-57-6

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Chemical and Physical Properties

The table below summarizes the key chemical and physical properties of lysergide and its tartrate salt.

Property	Description / Value
Chemical Name	Lysergide D-tartrate; (+)-lysergide; 9,10-didehydro-N,N-diethyl-6-methylergoline-8 β -carboxamide D-tartrate salt [1] [2] [3]
Molecular Formula (Freebase)	C ₂₀ H ₂₅ N ₃ O [1] [4]
Molecular Weight (Freebase)	323.4 g/mol [1] [4]
Form (Tartrate Salt)	Odorless, white to off-white crystalline solid [1] [4] [2]. As a pharmaceutical product (MM120 ODT), it is formulated as an Orally Disintegrating Tablet [3].
Solubility (Tartrate Salt)	The tartrate salt is water-soluble [1]. The freebase is soluble in chloroform, DMSO, and methanol [4].
Stability & Storage	Light-sensitive , particularly in solution. Degrades unless protected from light and elevated temperatures. Store at -20°C in the dark [1] [4] [2].
pKa	7.5 (Uncertain) [4]

Stability Troubleshooting and FAQs

This section addresses common challenges and questions related to handling **lysergide tartrate** in a research setting.

Q1: What are the critical stability risks for lysergide in solution? The primary stability risks for lysergide in solution are **light** and **temperature** [1] [4]. It is highly susceptible to photochemical degradation and oxidative degradation. One study noted its airborne photolysis half-life could be as short as 18 minutes [4]. Always store solutions in amber glass or otherwise light-opaque containers at frozen temperatures (e.g., -20°C) [4] [2].

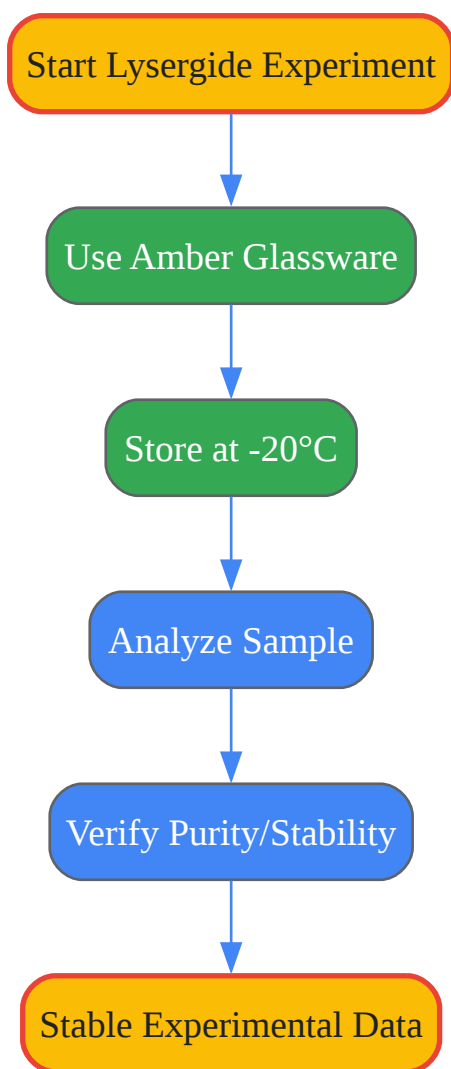
Q2: How should I handle lysergide to prevent decomposition?

- **Light Protection:** Perform all procedures involving the solid or solution under subdued light or in a fume hood with the sash down to minimize light exposure.
- **Surface Interaction:** Be aware that LSD can bind to glass containers in acidic solutions [1].
- **Container:** Use amber glass vials for solutions. For long-term storage, consider neutral to slightly basic pH conditions to minimize binding to glass [1].

Q3: What is the recommended analytical method to verify lysergide purity and stability? A combination of techniques is used for identification and quantification.

- **Screening:** Thin Layer Chromatography (TLC) with Ehrlich's reagent, which gives a blue/purple color with lysergide [1].
- **Confirmation/Quantification:** **HPLC with fluorescence detection** or **Gas Chromatography-Mass Spectrometry (GC-MS)** are standard for confirmation and quantification [1]. For GC-MS, the major ions in the mass spectrum include **m/z = 323** (molecular ion), 221, 181, and 207 [1].
- **Urine Analysis:** Commercial immunoassays are available, with a typical cutoff of 0.5 µg/L [1].

The following diagram illustrates the core workflow for maintaining lysergide stability during experiments:



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Pharmaceutical Development Context

The recent clinical development of **lysergide tartrate** (referred to as **MM120**) provides practical insights into its optimized handling as a pharmaceutical agent.

- **Formulation:** MindMed's MM120 is a pharmaceutically optimized form of LSD D-tartrate, formulated as an **Orally Disintegrating Tablet (ODT)** using Catalent's Zydis technology. This advanced formulation is designed for more rapid absorption, improved bioavailability, and reduced gastrointestinal side effects [3].
- **Clinical Dosing:** Phase 2 and 3 trials for conditions like Generalized Anxiety Disorder (GAD) and Major Depressive Disorder (MDD) are investigating single doses of MM120 in the range of **25 µg to**

200 µg (freebase equivalent) [5] [3]. The 100 µg dose has shown particularly promising efficacy [5] [3].

- **Control Status:** Lysergide remains a **Schedule I** controlled substance under the UN 1971 Convention [1] [6]. All research must comply with relevant national and international regulations.

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